

Tetraamylammonium chloride chemical structure and formula

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Compound of Interest

Compound Name: *Tetraamylammonium chloride*

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An In-depth Technical Guide to **Tetraamylammonium Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **tetraamylammonium chloride**, also known as tetra-n-pentylammonium chloride, a quaternary ammonium salt with significant applications in organic synthesis. This document details its chemical structure, physicochemical properties, and its role as a phase transfer catalyst.

Chemical Structure and Formula

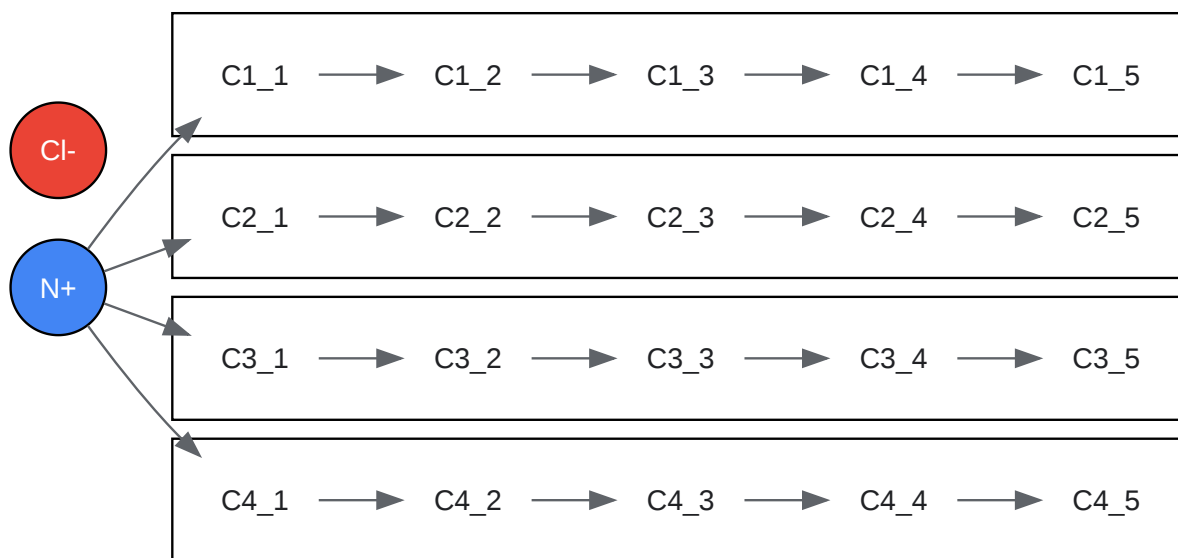
Tetraamylammonium chloride is a quaternary ammonium salt consisting of a central nitrogen atom bonded to four pentyl (amyl) groups, with a chloride ion as the counterion.

Chemical Formula: $C_{20}H_{44}ClN$ [\[1\]](#)

Molecular Weight: 334.02 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

CAS Number: 4965-17-7[\[1\]](#)[\[2\]](#)

Synonyms: Tetra-n-pentylammonium chloride, tetrapentylammonium chloride[\[1\]](#)[\[2\]](#)



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Caption: Chemical structure of **tetraamylammonium chloride**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **tetraamylammonium chloride**.

Property	Value	References
Appearance	White crystals or powder	[1][2]
Melting Point	~195 °C	[1][2]
Water Solubility	Almost transparent in water	[1][2]
Vapor Density	11.5 (vs air)	[1][2]
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents.	[1][2]
Storage	Inert atmosphere, Room Temperature	[1][2]

Applications in Organic Synthesis: Phase Transfer Catalysis

Tetraamylammonium chloride is primarily utilized as a phase transfer catalyst (PTC) in organic synthesis, particularly in the production of pharmaceuticals and agrochemicals.[4] Phase transfer catalysis is a valuable technique for facilitating reactions between reactants located in different immiscible phases (e.g., an aqueous phase and an organic phase).[5] The tetraamylammonium cation can form an ion pair with an anionic reactant from the aqueous phase, transporting it into the organic phase to react with the organic-soluble substrate. This enhances reaction rates and yields.[5][6]

Common applications of phase transfer catalysis include:

- Nucleophilic Substitution Reactions: Such as the preparation of nitriles from halogenated compounds and potassium cyanide.[7]
- Alkylation and Esterification Reactions: Where the catalyst facilitates the transfer of nucleophiles for these transformations.[8]

Experimental Protocol: General Procedure for Phase Transfer Catalysis

While specific reaction conditions will vary depending on the substrates, the following provides a general experimental protocol for a nucleophilic substitution reaction using **tetraamylammonium chloride** as a phase transfer catalyst.

Objective: To perform a nucleophilic substitution of an alkyl halide with a nucleophile in a biphasic system.

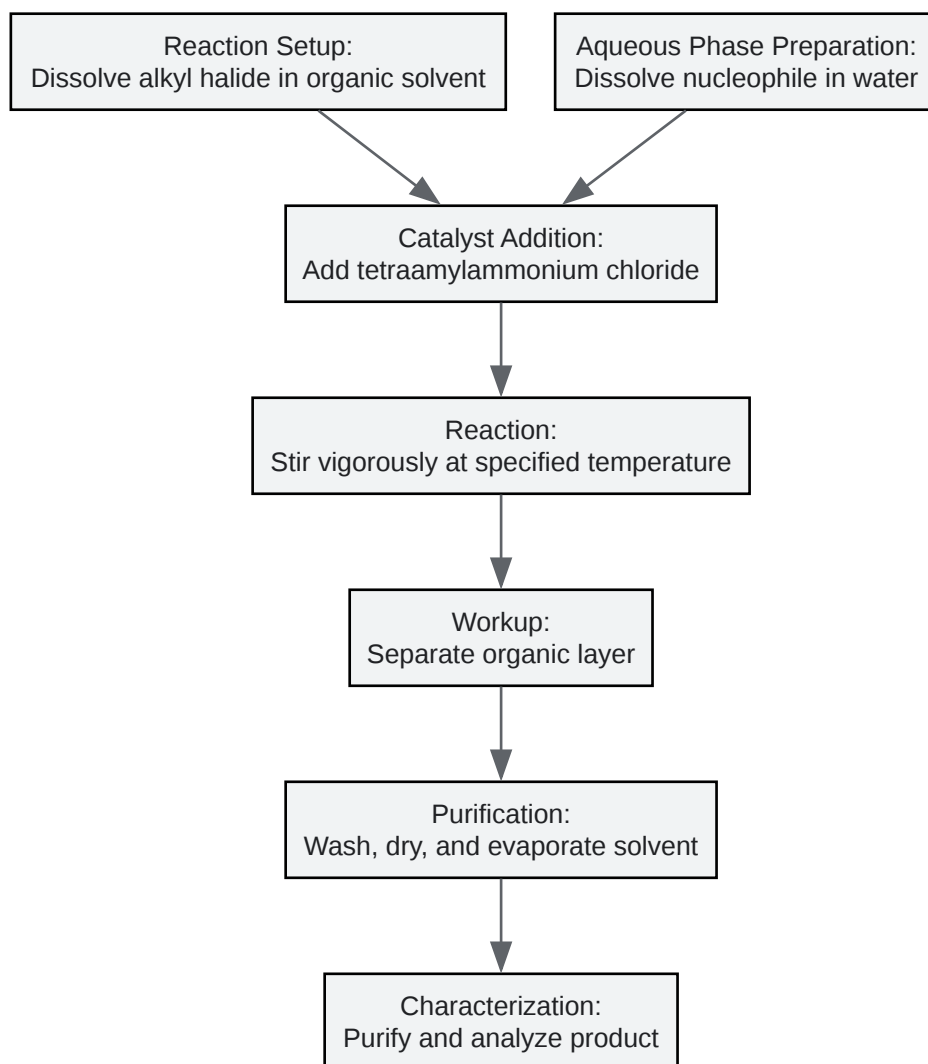
Materials:

- Alkyl halide (substrate)
- Nucleophile (e.g., sodium cyanide, sodium azide)
- **Tetraamylammonium chloride** (catalyst)

- Organic solvent (e.g., toluene, dichloromethane)
- Water
- Reaction vessel with stirring mechanism
- Separatory funnel
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** The alkyl halide is dissolved in the organic solvent in a reaction vessel equipped with a stirrer.
- **Aqueous Phase Preparation:** The nucleophile is dissolved in water.
- **Catalyst Addition:** A catalytic amount of **tetraamylammonium chloride** is added to the reaction mixture.
- **Reaction:** The mixture is stirred vigorously to ensure efficient mixing of the two phases. The reaction is allowed to proceed at a specified temperature for a designated time, with progress monitored by a suitable analytical technique (e.g., TLC, GC).
- **Workup:** After the reaction is complete, the stirring is stopped, and the two phases are allowed to separate. The organic layer is separated using a separatory funnel.
- **Purification:** The organic layer is washed with water and/or brine, dried over an anhydrous drying agent (e.g., sodium sulfate), and the solvent is removed under reduced pressure to yield the crude product.
- **Characterization:** The product is purified by an appropriate method (e.g., distillation, chromatography) and characterized by spectroscopic techniques (e.g., NMR, IR).



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Caption: General experimental workflow for a phase transfer catalyzed reaction.

Safety and Handling

Tetraamylammonium chloride is classified as a hazardous substance.[1] It is corrosive and can cause severe skin burns and eye damage.[3] It is harmful if swallowed and may cause an allergic skin reaction and respiratory irritation.

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3][9]

- Wash hands and any exposed skin thoroughly after handling.[9]
- Use only in a well-ventilated area.[9]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.
[2]
- In case of accidental ingestion or if you feel unwell, seek medical advice immediately.[2]

For detailed safety information, refer to the material safety data sheet (MSDS).[3][9]

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